

D149 Outperforms N719 in Rutile TiO₂-Based Dye-Sensitized Solar Cells

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Compound of Interest

Compound Name: D149 Dye

Cat. No.: B8081952

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A comparative analysis reveals that the metal-free organic indoline dye, D149, exhibits superior performance over the ruthenium-based N719 dye when utilized in dye-sensitized solar cells (DSSCs) constructed with three-dimensional hierarchical rutile TiO₂ photoanodes. This finding is significant for the development of more efficient and potentially cost-effective solar energy conversion technologies.

A study directly comparing the two dyes under identical conditions found that DSSCs sensitized with D149 achieved a maximum power conversion efficiency (PCE) of 5.8%, slightly surpassing the 5.6% PCE obtained with the N719 sensitizer.^{[1][2][3][4]} The enhanced performance of the D149-sensitized solar cell is primarily attributed to its higher molar extinction coefficient, which allows for more efficient light harvesting with a thinner layer of TiO₂.^{[1][2][3][4]}

This research highlights the potential of strongly absorbing, metal-free organic dyes to overcome some of the inherent limitations associated with rutile TiO₂-based DSSCs, such as poor dye loading, which has historically led to lower efficiencies compared to their anatase TiO₂ counterparts.^{[1][2][3]}

Comparative Photovoltaic Performance

The key photovoltaic parameters for DSSCs sensitized with D149 and N719 on a three-dimensional hierarchical rutile TiO₂ architecture are summarized in the table below. The data clearly illustrates the competitive performance of the **D149 dye**.

Dye	Short-Circuit Current Density (Jsc) (mA/cm ²)	Open-Circuit Voltage (Voc) (V)	Fill Factor (FF)	Power Conversion Efficiency (η) (%)
D149	11.5	0.73	0.69	5.8
N719	10.9	0.74	0.69	5.6

Table 1: Comparison of photovoltaic performance of D149 and N719 sensitized DSSCs with 3D hierarchical rutile TiO₂ photoanodes.

Experimental Methodology

The fabrication and characterization of the dye-sensitized solar cells followed a systematic procedure to ensure a valid comparison between the two dyes.

Photoanode Preparation

A three-dimensional hierarchical rutile TiO₂ architecture (HRTA), composed of one-dimensional nanorods, was synthesized using a facile hydrothermal method. This structure was then used as the photoelectrode for the DSSCs.

Dye Sensitization

The prepared rutile TiO₂ photoanodes were sensitized by immersing them in solutions containing either the N719 dye or the **D149 dye**. This process allows the dye molecules to anchor to the surface of the TiO₂ nanoparticles.

Solar Cell Assembly

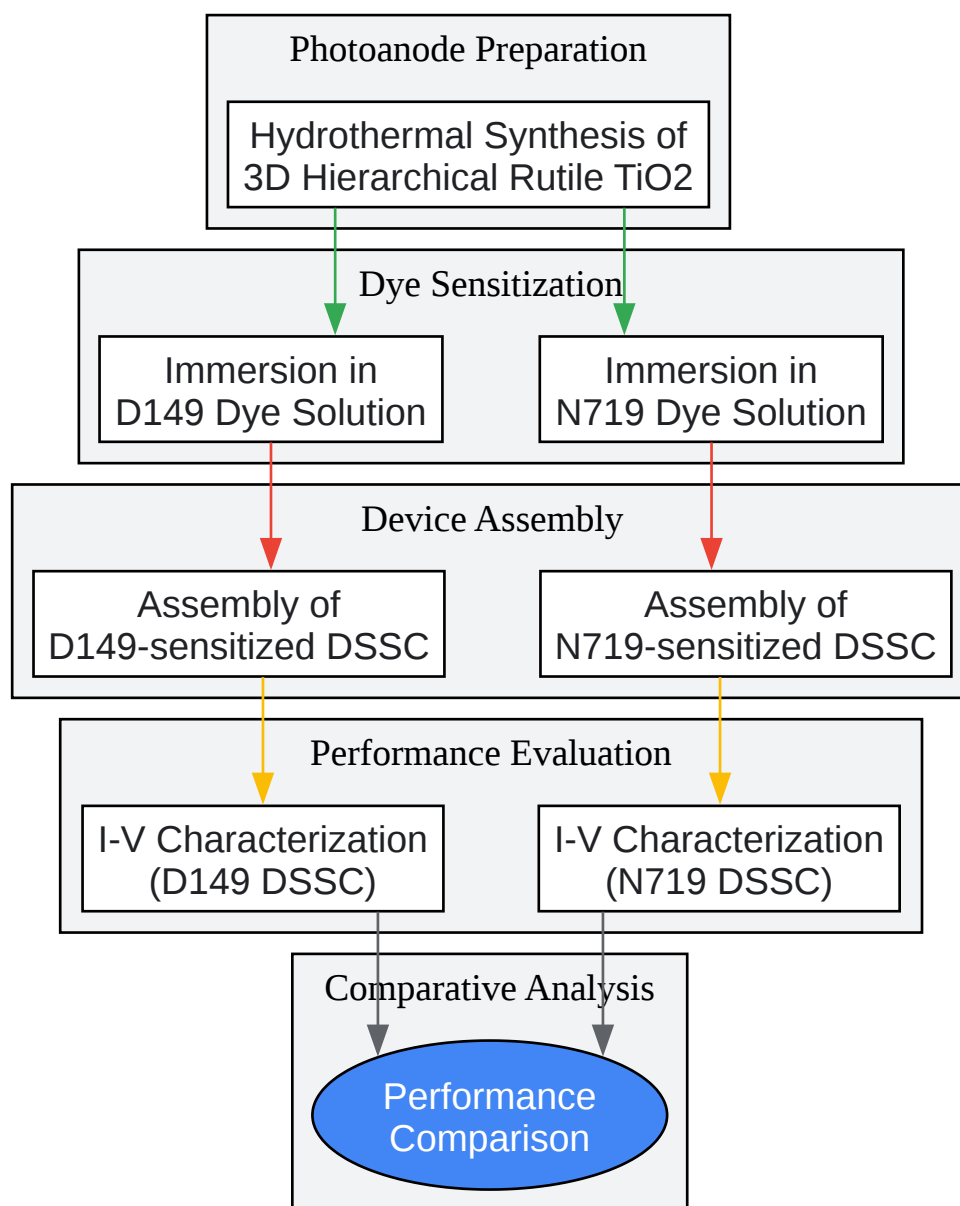
The dye-sensitized TiO₂ photoanodes were assembled into sandwich-type solar cells. A platinum-coated counter electrode was placed over the photoanode, and the space between them was filled with an electrolyte solution containing a redox couple.

Photovoltaic Characterization

The performance of the assembled DSSCs was evaluated by measuring their current-voltage (I-V) characteristics under simulated solar illumination. From these measurements, the key photovoltaic parameters (J_{sc} , V_{oc} , FF, and PCE) were determined.

Experimental Workflow

The logical flow of the experimental process for comparing the D149 and N719 dyes is depicted in the following diagram.



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Figure 1: Experimental workflow for the comparative study of D149 and N719 dyes.

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